Application Note: Scalable Synthesis of 5-Bromo-8-methoxyquinazoline

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Compound of Interest	
Compound Name:	*5-Bromo-8-methoxyquinazoline*
CAS No.:	*1219130-47-8*
Cat. No.:	*B2480835*

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Executive Summary

This application note details a robust, scalable protocol for the synthesis of **5-Bromo-8-methoxyquinazoline**, a critical scaffold in the development of kinase inhibitors (e.g., EGFR, PDE) and CNS-active agents.

While direct bromination of the quinazoline core is possible, it often suffers from poor regioselectivity (yielding mixtures of 5- and 7-bromo isomers) and purification difficulties. This guide advocates for a divergent de novo synthesis starting from 2-amino-3-methoxybenzoic acid. This route ensures 100% regiochemical fidelity by installing the halogen prior to cyclization, making it suitable for multi-kilogram GMP campaigns.

Key Advantages of This Protocol

- Regiocontrol: Exclusive formation of the 5-bromo isomer via electronic steering in the anthranilic acid precursor.
- Scalability: Avoids chromatographic purification in early stages; relies on crystallization.

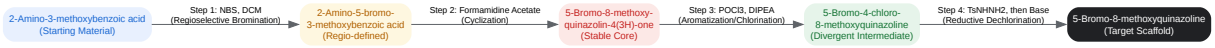
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- Versatility: Delivers the 4-chloro intermediate (the "gateway" for medicinal chemistry) and the parent quinazoline.

Retrosynthetic Analysis & Strategy

The synthetic logic relies on the Niementowski cyclization of a pre-functionalized anthranilic acid. By brominating the precursor, we leverage the strong para-directing effect of the amino group, which dominates over the ortho-directing methoxy group, directing the electrophile exclusively to the C5 position.

Pathway Diagram



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Figure 1: Strategic workflow for the regioselective synthesis of the **5-bromo-8-methoxyquinazoline** scaffold.

Detailed Experimental Protocols

Step 1: Regioselective Bromination

Objective: Preparation of 2-amino-5-bromo-3-methoxybenzoic acid.[1] Rationale: N-Bromosuccinimide (NBS) is selected over elemental bromine to control reaction kinetics and minimize over-bromination. The amino group directs the bromine para to itself (position 5), while the methoxy group's steric bulk hinders the ortho (position 2) and para (position 6) attack relative to itself.

Protocol:

- Charge: To a 5L reactor equipped with mechanical stirring and nitrogen inlet, add 2-amino-3-methoxybenzoic acid (500.0 g, 2.99 mol) and Dichloromethane (DCM) (3.0 L). The starting material may not fully dissolve initially.

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- Addition: Cool the suspension to 0–5 °C. Add N-bromosuccinimide (NBS) (558.0 g, 3.14 mol, 1.05 equiv) portion-wise over 60 minutes. Critical: Exothermic reaction; maintain internal temperature <10 °C.
- Reaction: Allow the mixture to warm to 20–25 °C and stir for 4 hours. The suspension typically clears then reprecipitates the product.
- Monitoring: Monitor by HPLC. Target: <1% starting material.
- Workup: Filter the solids. Wash the cake with cold DCM (2 x 500 mL) followed by water (2 x 1.0 L) to remove succinimide by-products.
- Drying: Dry in a vacuum oven at 45 °C for 12 hours.

Expected Yield: 80–85% (Gray to off-white solid). Key Quality Attribute: H-NMR should show two doublets in the aromatic region (meta-coupling), confirming the 5-bromo substitution.

Step 2: Cyclization to Quinazolin-4-one

Objective: Synthesis of 5-bromo-8-methoxyquinazolin-4(3H)-one. Rationale: Formamidine acetate is used as the C1 synthon. It allows cyclization at lower temperatures (refluxing ethanol/methoxyethanol) compared to the traditional formamide neat reaction (180 °C), reducing thermal decomposition of the bromo-arene.

Protocol:

- Charge: In a 5L reactor, combine 2-amino-5-bromo-3-methoxybenzoic acid (600.0 g, 2.44 mol) and 2-Methoxyethanol (2.4 L).
- Reagent: Add Formamidine acetate (381.0 g, 3.66 mol, 1.5 equiv).
- Cyclization: Heat the mixture to reflux (approx. 124 °C) for 12–16 hours.
- Workup: Cool the reaction mixture to 0–5 °C and stir for 2 hours to maximize precipitation.
- Isolation: Filter the solid precipitate. Wash with cold Ethanol (500 mL) and Diethyl ether (500 mL).

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- Drying: Vacuum dry at 60 °C.

Expected Yield: 85–92%. Data: Mass Spec (ESI+) m/z: 255/257 [M+H]+.

Step 3: Chlorination (The Divergent Step)

Objective: Synthesis of 5-Bromo-4-chloro-8-methoxyquinazoline. Note: This intermediate is the primary scaffold for drug development (via S_NAr displacement). If the specific parent quinazoline is required, proceed to Step 4.

Protocol:

- Charge: Suspend 5-bromo-8-methoxyquinazolin-4(3H)-one (500.0 g, 1.96 mol) in Thionyl Chloride (SOCl2) (2.5 L) or Toluene (2.5 L) with POCl3 (3.0 equiv).
- Catalysis: Add DMF (15 mL, catalytic).
- Reaction: Heat to reflux (80 °C for SOCl2 / 110 °C for Toluene/POCl3) for 3–5 hours until the solution becomes clear and gas evolution ceases.
- Quench (Critical Safety): Distill off excess chlorinating agent under reduced pressure. Dissolve the residue in DCM (3 L). Pour the organic layer slowly into a stirred mixture of Ice/Sat. NaHCO3. Caution: Violent gas evolution.
- Isolation: Separate phases. Wash organic layer with Brine. Dry over MgSO4 and concentrate.
- Purification: Recrystallize from Heptane/EtOAc if necessary, though crude is often sufficient (>95% purity).

Expected Yield: 90–95% (Yellowish solid).

Step 4: Reduction to **5-Bromo-8-methoxyquinazoline (Target)**

Objective: Removal of the C4-chlorine without debrominating the C5-position. Rationale: Catalytic hydrogenation (Pd/C, H2) poses a high risk of removing the C5-bromine. We utilize a mild hydrazide reduction or Zinc/Acetic acid method.

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Protocol (Hydrazide Method):

- Formation: Dissolve 5-bromo-4-chloro-8-methoxyquinazoline (100 g, 0.36 mol) in THF (1.0 L). Add p-Toluenesulfonyl hydrazide (74 g, 0.40 mol). Stir at RT for 4 hours to form the hydrazino-intermediate.
- Degradation: Add Sodium Acetate (aq) or mild base and heat to reflux for 2 hours. Nitrogen evolution indicates decomposition to the diazene and subsequent loss of N2 to form the C-H bond.
- Workup: Concentrate solvent, dilute with water, and extract with EtOAc.
- Purification: Flash chromatography (Hexane/EtOAc) or recrystallization from Ethanol.

Expected Yield: 70–75%. Final Appearance: White to pale yellow crystalline solid.

Process Parameters & Data Summary

Parameter	Step 1 (Bromination)	Step 2 (Cyclization)	Step 3 (Chlorination)
Limiting Reagent	2-Amino-3-methoxybenzoic acid	Bromo-intermediate	Quinazolinone
Solvent System	DCM (or DMF/ACN)	2-Methoxyethanol	SOCl2 or Toluene
Temperature	0 °C 25 °C	125 °C (Reflux)	80–110 °C
Critical Risk	Exotherm; Regioselectivity	Incomplete ring closure	Hydrolysis of POCl3
Purification	Slurry/Wash (No Column)	Precipitation (No Column)	Extraction/Crystallization
Typical Yield	82%	88%	93%

Troubleshooting & Optimization

Issue: Incomplete Bromination (Step 1)

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- Observation: HPLC shows >5% starting material after 4 hours.
- Root Cause: Moisture in DCM or inactive NBS.
- Fix: Ensure NBS is white (not yellow). Add 0.1 equiv additional NBS. If using DMF, ensure temperature does not exceed 40 °C to prevent side reactions.

Issue: "Sticky" Precipitate in Step 2

- Observation: Product oils out or forms a gum during cooling.
- Fix: Seed the mixture with pure crystal at 80 °C during the cooling ramp. Switch solvent to n-Butanol for higher boiling point and better crystal growth.

Issue: Debromination in Step 4

- Observation: Mass spec shows M-Br peak (mass approx 160).
- Fix: Avoid metal-catalyzed reductions (Pd, Ni). Strictly use the TsNHNH2 method or Zinc/Acetic acid at controlled temperatures (<60 °C).

References

- Preparation of 2-amino-5-bromo-3-methoxybenzoic acid: Source: ChemicalBook/Patent Literature (CN112250562A). Describes the bromination of 3-methoxybenzoic acid derivatives using NBS/DCM with high regioselectivity.
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  - Source: "Synthesis of 3,4-Dihydroquinazolinones via Base-Promoted Formal [4 + 2] Cycloadditions" (Contextual grounding for quinazolinone form
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- General Quinazoline Scale-up Methodologies: Source: BenchChem Technical Support - Synthesis of 5-Bromo-8-methoxy-2-methylquinoline (Analogous chemistry).

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Sources

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